

Dihydrocarvyl Acetate: A Toxicological Profile and Safety Assessment

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Compound of Interest

Compound Name: (-)-Dihydrocarvyl acetate

Cat. No.: B1587888

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydrocarvyl acetate (CAS No. 20777-49-5) is a monoterpenoid ester naturally occurring in plants such as celery and spearmint. It is utilized as a fragrance and flavoring agent in various consumer products. This technical guide provides a comprehensive overview of the toxicological profile and safety assessment of dihydrocarvyl acetate, synthesizing available data on its acute and sub-chronic toxicity, genotoxicity, skin sensitization, and metabolic fate. The information is presented to aid researchers, scientists, and drug development professionals in evaluating its safety for various applications.

Chemical and Physical Properties

Property	Value
Chemical Name	2-methyl-5-(1-methylethenyl)cyclohexyl acetate
Synonyms	p-Menth-8-en-2-yl acetate, Dihydrocarveol acetate
CAS Number	20777-49-5
Molecular Formula	C ₁₂ H ₂₀ O ₂
Molecular Weight	196.29 g/mol
Appearance	Clear, colorless liquid
Odor	Floral, rose-like, slightly minty

Toxicological Profile

The toxicological assessment of dihydrocarvyl acetate indicates a low order of toxicity. The safety evaluation has been supported by data from the substance itself and through read-across approaches with structurally related compounds.

Acute Toxicity

Dihydrocarvyl acetate exhibits low acute toxicity via oral and dermal routes of exposure.

Study	Species	Route	LD50	Reference
Acute Oral Toxicity	Rat	Oral	> 5000 mg/kg	[1] [2]
Acute Dermal Toxicity	Rabbit	Dermal	> 5000 mg/kg	[1] [2]

Skin and Eye Irritation

Based on animal studies, dihydrocarvyl acetate is considered a mild skin irritant. There is no available data on its potential for eye irritation.

Study	Species	Result	Reference
Skin Irritation	Rabbit	Mild skin irritation after 24 hours	[1][2]

Skin Sensitization

Human data indicates that dihydrocarvyl acetate is not a skin sensitizer at a 4% concentration[2]. A No Expected Sensitization Induction Level (NESIL) has been established based on read-across data.

Study Type	Method	Result	Reference
Human Experience	-	No irritation or sensitization at 4% solution	[2]
Quantitative Risk Assessment	Read-across from 4-methyl-8-methylenetricyclo[3.3.1.1(3,7)]decan-2-yl acetate	NESIL: 2500 µg/cm ²	[3][4]

Genotoxicity

The genotoxic potential of dihydrocarvyl acetate has been evaluated using a read-across approach with dihydrocarveol and acetic acid. The available data suggests that dihydrocarvyl acetate is not expected to be genotoxic[3][4].

Repeated Dose Toxicity

A Margin of Exposure (MOE) for repeated dose toxicity has been calculated using data from the read-across analogs isopulegol and acetic acid. The calculated MOE is greater than 100, indicating a low concern for systemic toxicity from repeated exposure[3][4].

Reproductive and Developmental Toxicity

The reproductive and developmental toxicity of dihydrocarvyl acetate has been assessed using the Threshold of Toxicological Concern (TTC) for a Cramer Class I material. The estimated exposure to dihydrocarvyl acetate is below the TTC values for both reproductive (0.03 mg/kg/day) and local respiratory (1.4 mg/day) toxicity endpoints, suggesting a low risk[3][4].

Carcinogenicity

Dihydrocarvyl acetate is not classified as a carcinogen by the International Agency for Research on Cancer (IARC)[1].

Phototoxicity and Photoallergenicity

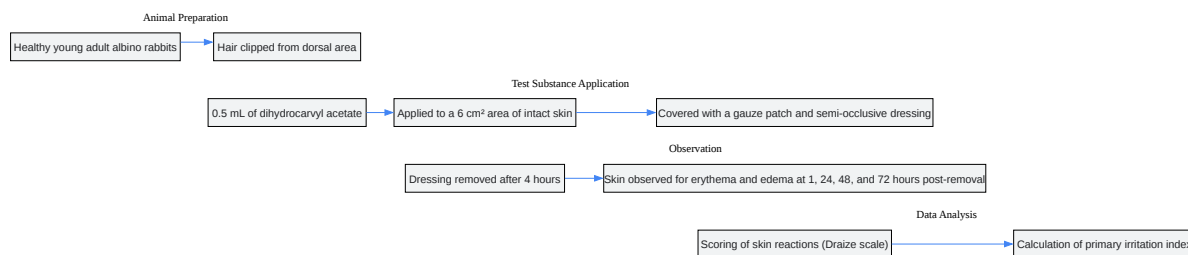
Based on an evaluation of its UV/Visible light absorption spectra, dihydrocarvyl acetate is not expected to be phototoxic or photoallergenic[3][4].

Experimental Protocols

Detailed experimental protocols for the cited studies are often proprietary to the testing organizations. However, the methodologies generally follow established international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation (Rabbit) - General Protocol Outline

A standardized protocol, such as OECD Test Guideline 404, is typically followed for acute dermal irritation studies.

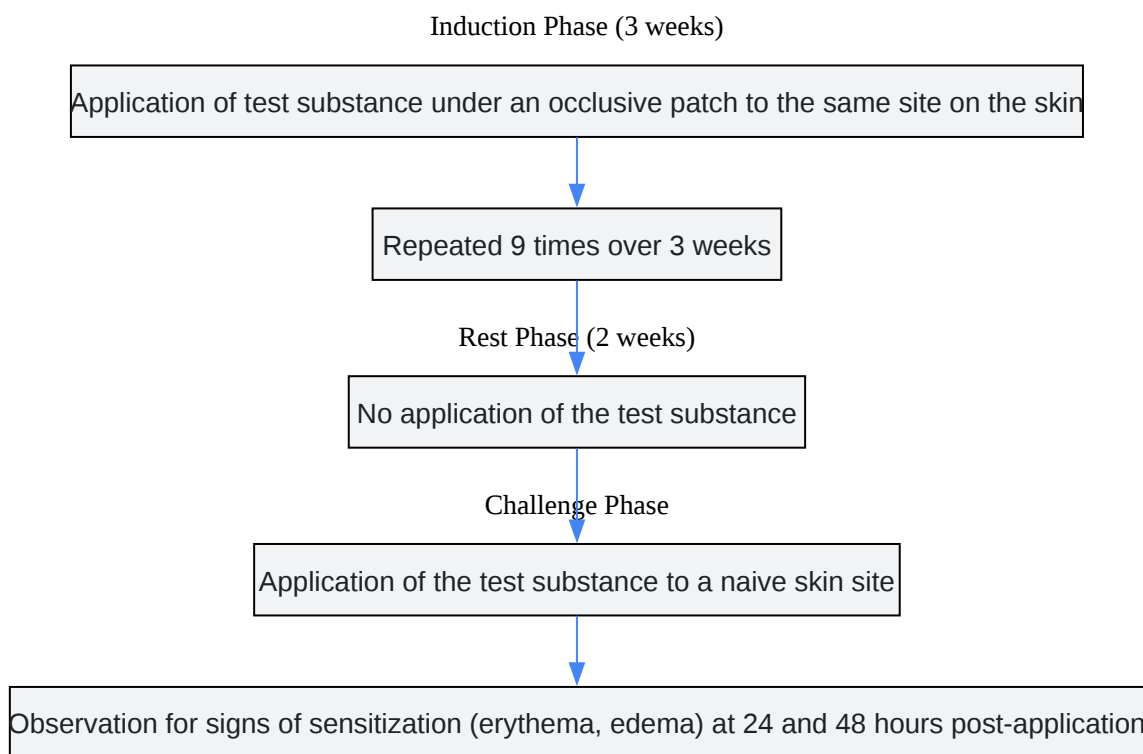


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General workflow for an in vivo skin irritation study.

Human Repeat Insult Patch Test (HRIPT) - General Protocol Outline

The HRIPT is a standard method to assess the skin sensitization potential of a substance in humans.

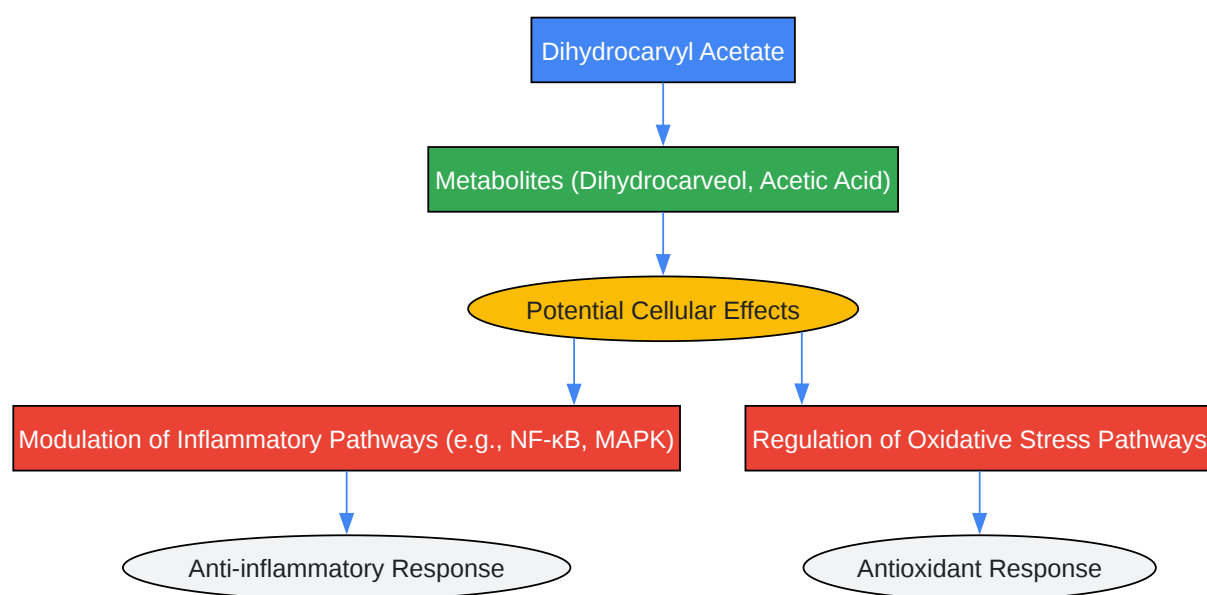
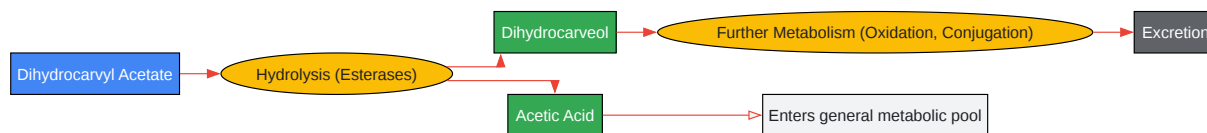


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Schematic of a Human Repeat Insult Patch Test (HRIPT).

Metabolism and Pharmacokinetics

Specific studies on the absorption, distribution, metabolism, and excretion (ADME) of dihydrocarvyl acetate are not readily available in the public literature. However, as a terpenoid ester, it is anticipated to undergo hydrolysis to its corresponding alcohol, dihydrocarveol, and acetic acid. This metabolic pathway is common for ester-containing compounds. Dihydrocarveol can then be further metabolized through oxidation and conjugation pathways prior to excretion.



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